

Technical Guide: Physicochemical Characterization of 2-(3-Fluorophenyl)benzonitrile

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Compound of Interest

Compound Name: 2-(3-Fluorophenyl)benzonitrile

Cat. No.: B059359

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the melting point of **2-(3-Fluorophenyl)benzonitrile**, a key physical property for its identification, purity assessment, and handling in a research and development setting. The document outlines the standard experimental protocol for melting point determination and the synthetic context in which this characterization is performed.

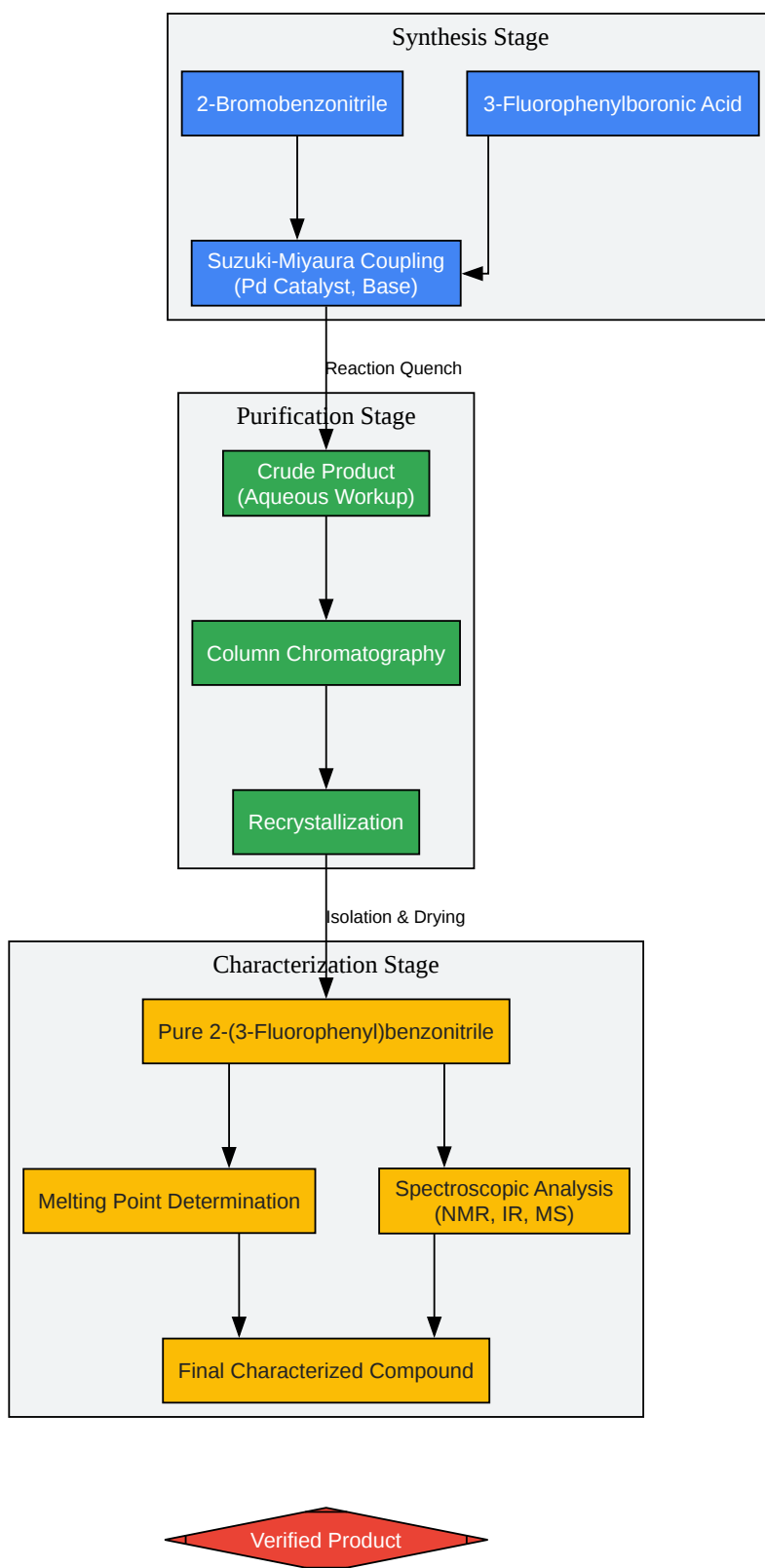
Core Physicochemical Data

The accurate determination of physical constants is critical for the characterization of a chemical compound. The melting point of **2-(3-Fluorophenyl)benzonitrile** is a sharp, well-defined value, indicative of a pure crystalline solid.

Parameter	Value
Melting Point	45-46 °C
Molecular Formula	C ₁₃ H ₈ FN
Molecular Weight	197.21 g/mol
Appearance	White to off-white solid

Synthesis and Characterization Workflow

The determination of a melting point is typically the culmination of a synthesis and purification workflow. The following diagram illustrates the logical progression from starting materials to a final, characterized product, which is essential for ensuring the accuracy of the measured physical properties.



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Caption: Synthesis, Purification, and Characterization Workflow.

Experimental Protocols

Synthesis of 2-(3-Fluorophenyl)benzonitrile via Suzuki-Miyaura Coupling

A common synthetic route to **2-(3-Fluorophenyl)benzonitrile** is the Suzuki-Miyaura cross-coupling reaction.

Materials:

- 2-Bromobenzonitrile
- 3-Fluorophenylboronic acid
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., K_2CO_3 , Na_2CO_3)
- An appropriate solvent system (e.g., Toluene/Ethanol/Water)

Procedure:

- To a reaction vessel, add 2-bromobenzonitrile, 3-fluorophenylboronic acid, the palladium catalyst, and the base.
- Degas the solvent system and add it to the reaction vessel under an inert atmosphere (e.g., Nitrogen or Argon).
- Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Perform an aqueous workup: Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

- Purify the crude product by column chromatography on silica gel, followed by recrystallization to obtain the pure **2-(3-Fluorophenyl)benzonitrile** as a crystalline solid.

Melting Point Determination

The melting point is determined using a calibrated melting point apparatus.

Materials:

- Dry, purified **2-(3-Fluorophenyl)benzonitrile**
- Capillary tubes (closed at one end)
- Melting point apparatus

Procedure:

- **Sample Preparation:** Ensure the sample of **2-(3-Fluorophenyl)benzonitrile** is completely dry and free of solvent. Finely crush the crystalline solid into a powder.
- **Capillary Loading:** Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm. Tap the tube gently to ensure the sample is tightly packed at the bottom.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Rapid Heating (Optional):** If the approximate melting point is unknown, perform a rapid preliminary heating to estimate the melting range.
- **Accurate Measurement:** For a precise measurement, heat the block rapidly to a temperature approximately 10-15 °C below the expected melting point of 45 °C.
- **Slow Heating:** Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium between the sample, thermometer, and heating block.
- **Observation:** Observe the sample closely through the magnifying lens. Record the temperature at which the first drop of liquid appears (the onset of melting) and the

temperature at which the entire sample becomes a clear liquid (the completion of melting). The recorded melting range for a pure compound should be narrow, typically 1-2 °C. For **2-(3-Fluorophenyl)benzonitrile**, this range is 45-46 °C.

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